

# An In-depth Technical Guide on 2-(Hydroxy-phenyl-methyl)-cyclohexanone

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## Compound of Interest

Compound Name: 2-(Hydroxy-phenyl-methyl)-cyclohexanone

Cat. No.: B081217

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This guide provides essential physicochemical data for **2-(Hydroxy-phenyl-methyl)-cyclohexanone**, a compound of interest to researchers and professionals in the fields of chemistry and drug development.

## Physicochemical Properties

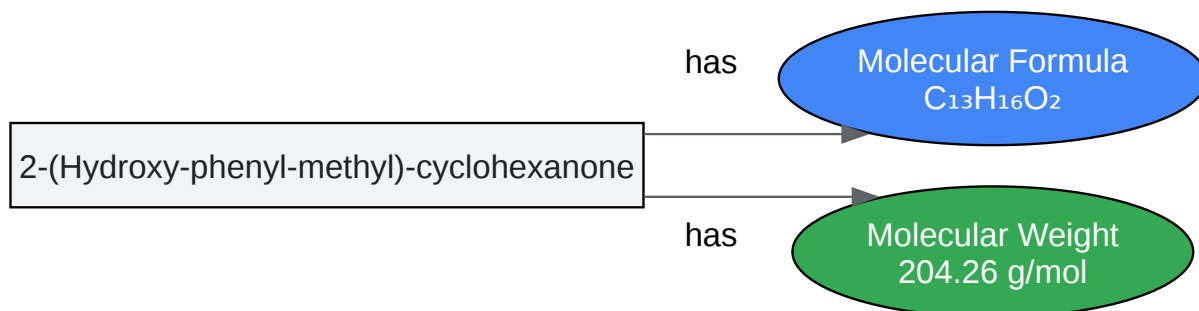
The fundamental molecular characteristics of **2-(Hydroxy-phenyl-methyl)-cyclohexanone** are summarized below. This data is crucial for experimental design, analytical method development, and computational modeling.

Parameter	Value
Molecular Formula	C <sub>13</sub> H <sub>16</sub> O <sub>2</sub> [1][2][3][4][5][6]
Molecular Weight	204.26 g/mol [1][3][5][6]

The molecular formula C<sub>13</sub>H<sub>16</sub>O<sub>2</sub> and a molecular weight of approximately 204.26 g/mol are consistently reported for this compound. [1][2][3][5][6] This information is foundational for any quantitative analysis or chemical synthesis involving this molecule.

## Logical Relationship of Molecular Properties

The following diagram illustrates the direct relationship between the chemical compound and its core molecular identifiers.



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Caption: Relationship between chemical name, formula, and molecular weight.

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## References

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